

An In-depth Technical Guide to Diphenylphosphinamide: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: *Diphenylphosphinamide*

Cat. No.: *B1299015*

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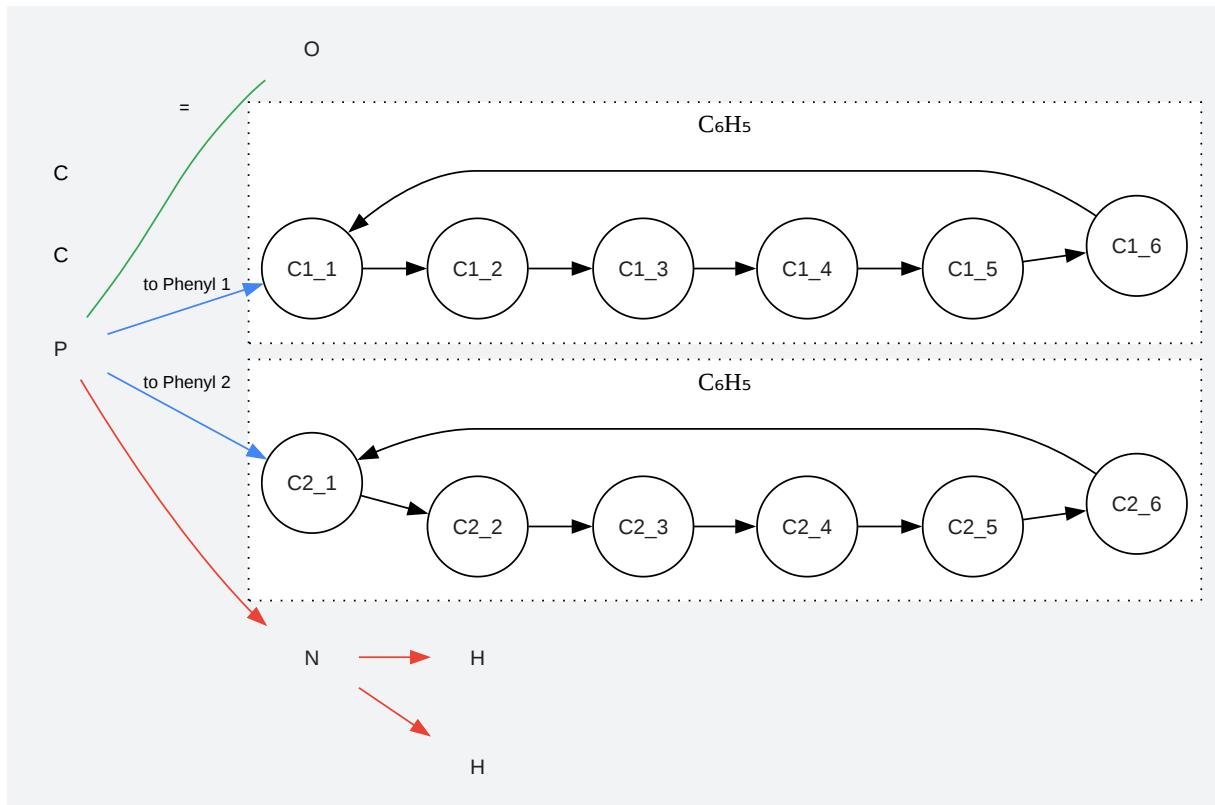
This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **diphenylphosphinamide**. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development who are interested in the applications and characteristics of this organophosphorus compound.

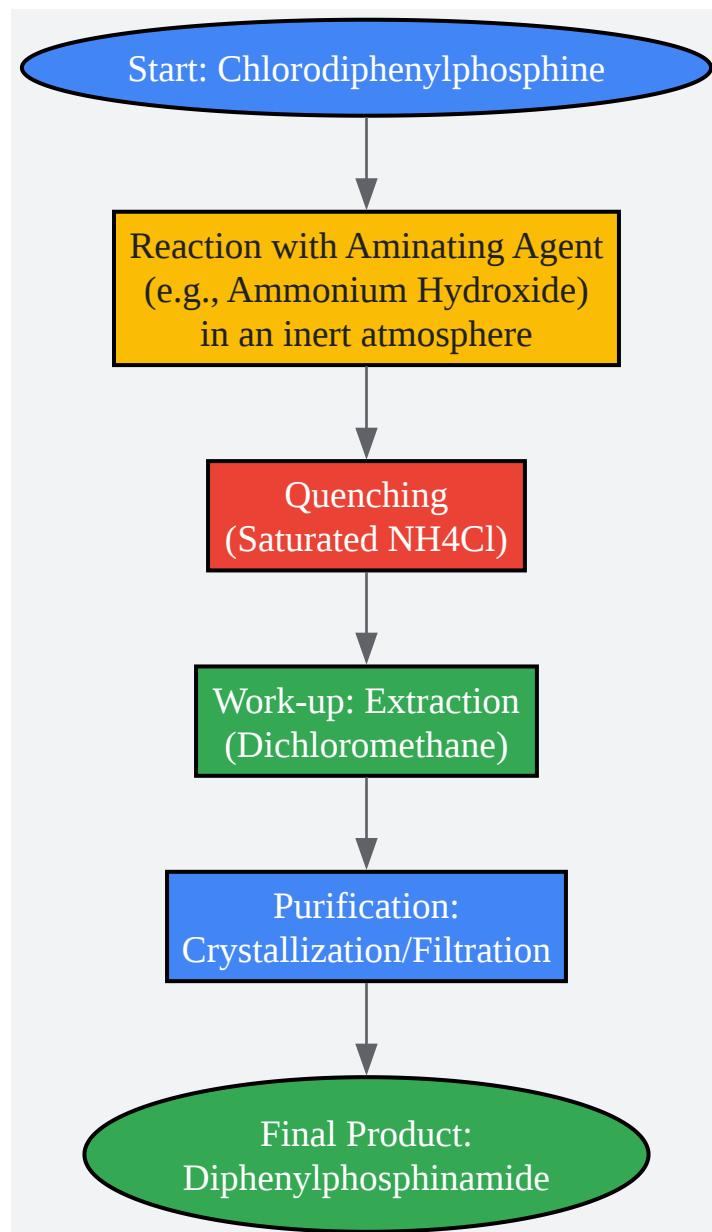
Molecular Structure and Properties

Diphenylphosphinamide, also known as diphenylphosphinic acid amide, is a chemical compound with the empirical formula $C_{12}H_{12}NOP$. It is characterized by a central phosphorus atom double-bonded to an oxygen atom and single-bonded to an amino group and two phenyl groups.

Visualization of Molecular Structure

The following diagram illustrates the two-dimensional chemical structure of **diphenylphosphinamide**.





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